

Application Notes: Phentolamine Mesylate for Reversal of Epinephrine-Induced Ischemia

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Compound of Interest

Compound Name: *Phentolamine mesylate*

Cat. No.: *B1677649*

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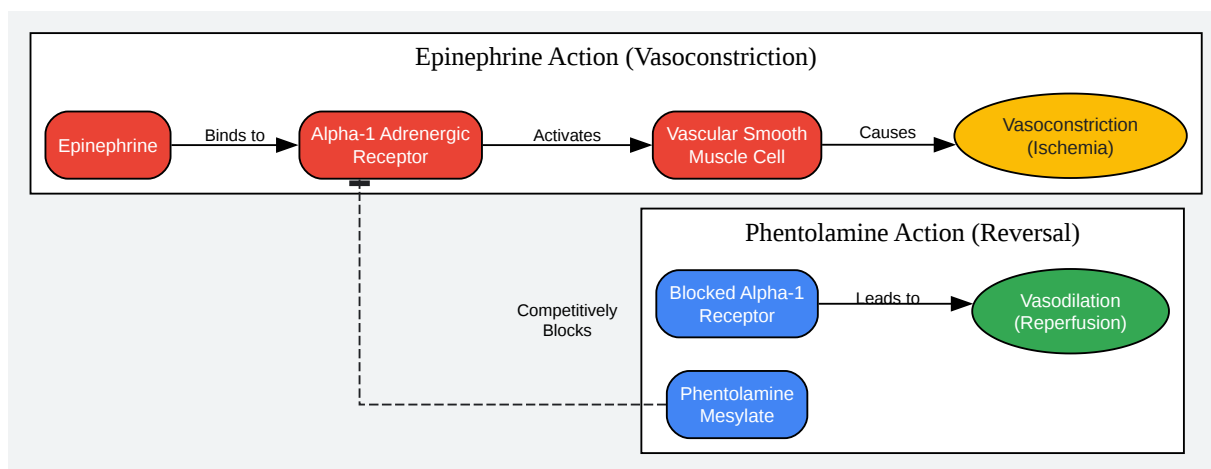
Introduction

Epinephrine is a potent vasoconstrictor commonly used in clinical settings, often added to local anesthetics to prolong their effect and for resuscitation during anaphylaxis and cardiac arrest. [1] However, its powerful vasoconstrictive action, mediated through alpha-adrenergic receptors, can lead to severe tissue ischemia if administered improperly, such as through accidental intravenous infiltration (extravasation) or injection into areas with terminal arteries like fingers or toes. [2][3] **Phentolamine mesylate** is a non-selective alpha-adrenergic antagonist that serves as a direct antidote to this condition. [4][5] It competitively blocks alpha-1 and alpha-2 adrenergic receptors on vascular smooth muscle, thereby reversing the vasoconstrictive effects of epinephrine, leading to vasodilation and restoration of blood flow to the ischemic tissue. [4][6] **Phentolamine mesylate** is the only FDA-approved antidote for the extravasation of vasopressors like epinephrine. [2]

Mechanism of Action

Epinephrine stimulates alpha-1 adrenergic receptors located on vascular smooth muscles, initiating a signaling cascade that results in smooth muscle contraction and vasoconstriction, or the narrowing of blood vessels. [4][7] **Phentolamine mesylate** functions by competitively binding to both alpha-1 and alpha-2 receptors, which inhibits their interaction with catecholamines such as epinephrine. [4] By blocking these receptors, phentolamine prevents vasoconstriction and induces vasodilation, which reduces peripheral vascular resistance and restores blood flow to the affected ischemic area. [5][8] This vasodilation also accelerates the

systemic absorption and clearance of the locally injected epinephrine and any accompanying local anesthetic.[7]



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Caption: Mechanism of Phentolamine Reversal

Quantitative Data Summary

The following tables summarize key quantitative data for the use of **phentolamine mesylate** in reversing epinephrine-induced ischemia.

Table 1: Dosage and Administration for Epinephrine Extravasation

Parameter	Adult	Pediatric	Reference
Standard Dose	5 to 10 mg	0.1 - 0.2 mg/kg	[2] [9] [10]
Maximum Dose	10 mg total	5 mg total	[10] [11]
Dilution	Dilute 5-10 mg in 10 mL of 0.9% NaCl	Dilute dose in 0.9% NaCl to a suitable volume	[2] [10] [11]
Administration	Subcutaneous (SC) infiltration into the affected area	Subcutaneous (SC) infiltration into the affected area	[11] [12]
Timing	Within 12 hours of extravasation (most effective within 1 hour)	Within 12 hours of extravasation	[2] [10] [12]

Table 2: Efficacy and Reversal Time

Application	Phentolamine Dose/Concentration	Average Reversal Time	Control/Comparison	Reference
Digital Ischemia	1 mg in 1 cm ³ saline	85 minutes	320 minutes (Saline Injection)	[1] [13]
Digital Ischemia	3 mg (3 mL of 1 mg/mL solution)	Immediate blanching reversal	Not Applicable	[12] [14]
Digital Ischemia	0.5% phentolamine mesylate	Immediate resolution of ischemia	Ineffective (Warm water, nitroglycerin)	[15]

Experimental Protocols

Protocol 1: Reversal of Ischemia Following Vasopressor Extravasation

This protocol outlines the procedure for administering **phentolamine mesylate** following the extravasation of an epinephrine infusion.

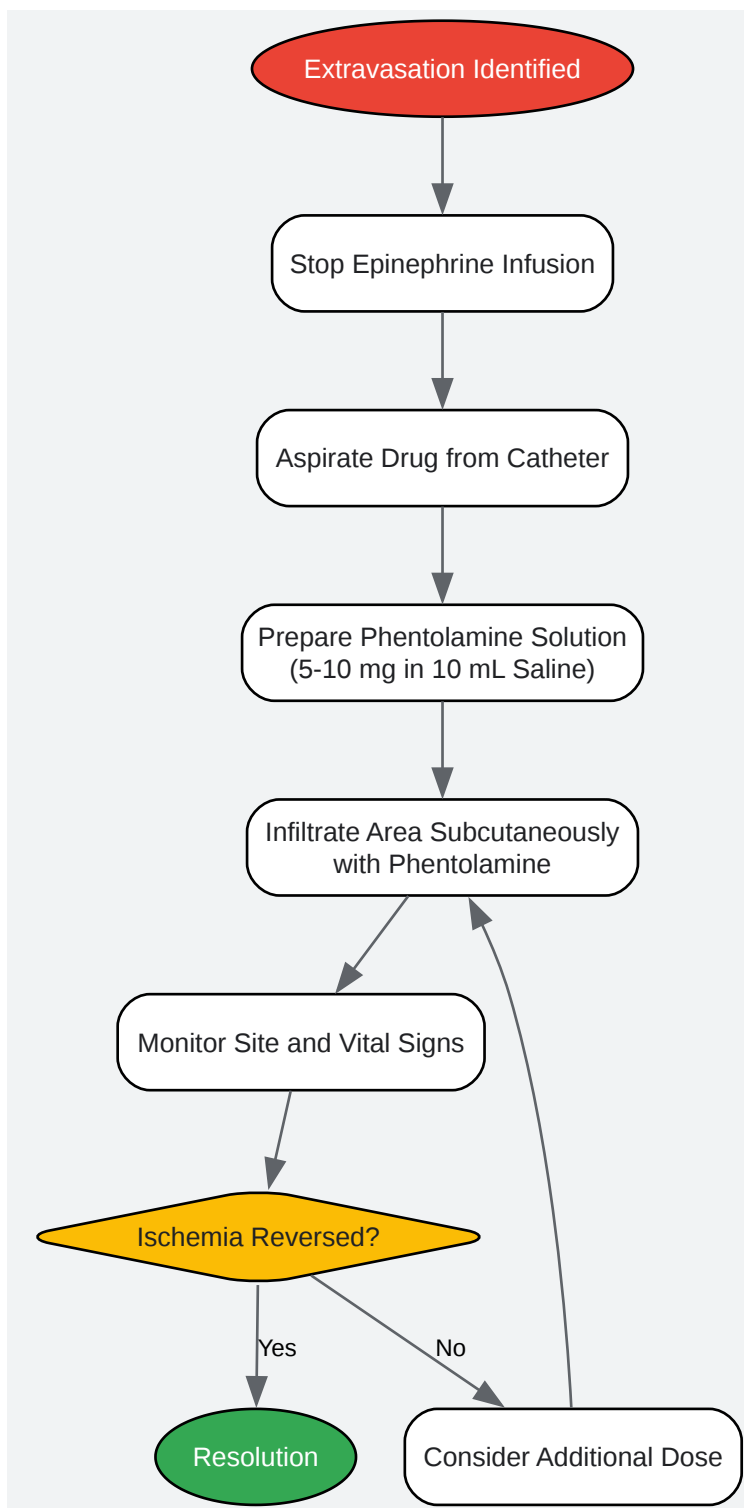
1. Materials:

- **Phentolamine Mesylate** for Injection, USP (5 mg vial)
- 10 mL syringe
- Sterile 0.9% Sodium Chloride (Normal Saline) for injection
- 25-gauge (or smaller) needles
- Alcohol swabs
- Sterile gloves

2. Procedure:

- **Stop Infusion:** Immediately stop the infusion of the vasopressor (epinephrine) upon identification of extravasation. Leave the catheter in place for the moment.[\[11\]](#)
- **Aspirate:** Attempt to aspirate as much of the extravasated drug as possible through the existing catheter.[\[11\]](#)
- **Prepare Phentolamine Solution:**
 - Reconstitute a 5 mg vial of **phentolamine mesylate** with 1 mL of Sterile Water for Injection if it is in lyophilized form.[\[9\]](#)
 - Withdraw the entire 5 mg of phentolamine into a 10 mL syringe.
 - Add 9 mL of 0.9% NaCl to the syringe to achieve a final volume of 10 mL and a concentration of 0.5 mg/mL.[\[2\]](#)[\[9\]](#) Gently mix the solution.
- **Site Preparation:** Cleanse the skin around the extravasation site with alcohol swabs.
- **Administration:**

- Using a 25-gauge or smaller needle, subcutaneously infiltrate the prepared phentolamine solution into the ischemic area.[\[12\]](#)
 - Administer the solution by making multiple small injections around and into the blanched, indurated tissue.[\[2\]](#) Change the needle with each new skin entry if necessary.[\[12\]](#)
 - The goal is to liberally infiltrate the entire affected area to ensure the antidote reaches the constricted vessels.
- Monitoring:
 - Monitor the site closely for reversal of blanching and restoration of normal skin color and perfusion.[\[12\]](#) Immediate improvement is often observed.[\[12\]](#)
 - Monitor the patient for potential adverse effects, including hypotension and tachycardia.[\[12\]](#)
 - Repeat Dosing: If blanching and ischemia persist or recur, the dose may be repeated.[\[2\]](#)



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Caption: Extravasation Reversal Workflow

Protocol 2: Reversal of Accidental Digital Epinephrine Injection

This protocol is intended for cases of accidental injection of high-concentration epinephrine (e.g., from an auto-injector) into a digit.

1. Materials:

- **Phentolamine Mesylate** (1 mg/mL or 0.5% solution)
- 1 mL or 3 mL syringe
- 25-gauge or smaller needle
- Alcohol swabs
- Sterile gloves

2. Procedure:

- **Assessment:** Confirm the site of accidental injection and assess the extent of digital ischemia (pallor, pain, coolness).
- **Prepare Phentolamine:**
 - Draw up 1 to 3 mg of phentolamine (e.g., 1-3 mL of a 1 mg/mL solution) into a syringe.^[1]^[14] The dose may vary based on clinical judgment, with reports using between 0.5 mg and 5 mg.^[13]
- **Site Preparation:** Cleanse the skin around the injection puncture site and along the digit with alcohol swabs.
- **Administration:**
 - Using a fine-gauge needle, locally infiltrate the phentolamine solution directly into and around the original puncture site.^[15]^[16]
 - Some clinicians may also perform a digital nerve block by injecting along the course of the digital arteries to ensure thorough reversal of vasospasm.^[16]
- **Monitoring and Follow-up:**

- Observe the digit for rapid return of color and warmth, indicating successful reperfusion.
- Monitor for systemic side effects, although they are less likely with small, localized doses.
- Even with successful reversal, follow-up is recommended to ensure no long-term sequelae develop.

Disclaimer: These application notes and protocols are for informational purposes for research, scientific, and drug development professionals. They are compiled from publicly available literature and are not a substitute for established clinical guidelines or professional medical advice. All procedures should be performed by qualified personnel in an appropriate setting.

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